

1-(4-Methyloxazol-2-yl)ethanone molecular weight and formula

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Compound of Interest

Compound Name: 1-(4-Methyloxazol-2-yl)ethanone

Cat. No.: B1590437

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An In-depth Technical Guide to **1-(4-Methyloxazol-2-yl)ethanone**: Synthesis, Characterization, and Application

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **1-(4-Methyloxazol-2-yl)ethanone**, a heterocyclic ketone that serves as a pivotal building block in medicinal chemistry and agrochemical development. We delve into its fundamental physicochemical properties, propose a detailed synthetic protocol grounded in established organic chemistry principles, and outline a systematic approach for its analytical characterization. Furthermore, this guide explores the compound's application as a key intermediate in drug discovery workflows, illustrating its potential in the design of novel therapeutic agents. The methodologies and insights presented herein are intended for researchers, chemists, and drug development professionals seeking to leverage this versatile scaffold in their scientific endeavors.

Introduction and Significance

1-(4-Methyloxazol-2-yl)ethanone (CAS No. 90892-97-0) is a specialized organic compound featuring a 4-methyl-substituted oxazole ring functionalized with an acetyl group at the 2-position. The oxazole motif is a prominent scaffold in numerous biologically active molecules and approved pharmaceuticals due to its ability to act as a bioisostere for ester and amide functionalities and its capacity to engage in hydrogen bonding. The presence of a reactive

ketone group makes this molecule a versatile intermediate, primed for a wide array of chemical transformations.

Its significance lies in its role as a key intermediate for constructing more complex molecular architectures. In the pharmaceutical industry, it is a valuable precursor for active pharmaceutical ingredients (APIs) designed to target various diseases.^[1] Its structural elements are crucial for developing molecules with potential therapeutic effects, particularly in oncology and as enzyme inhibitors.^[1] Beyond medicine, it also finds utility in the formulation of agrochemicals, such as pesticides and herbicides, contributing to advanced crop protection solutions.^[1]

Physicochemical and Spectroscopic Data

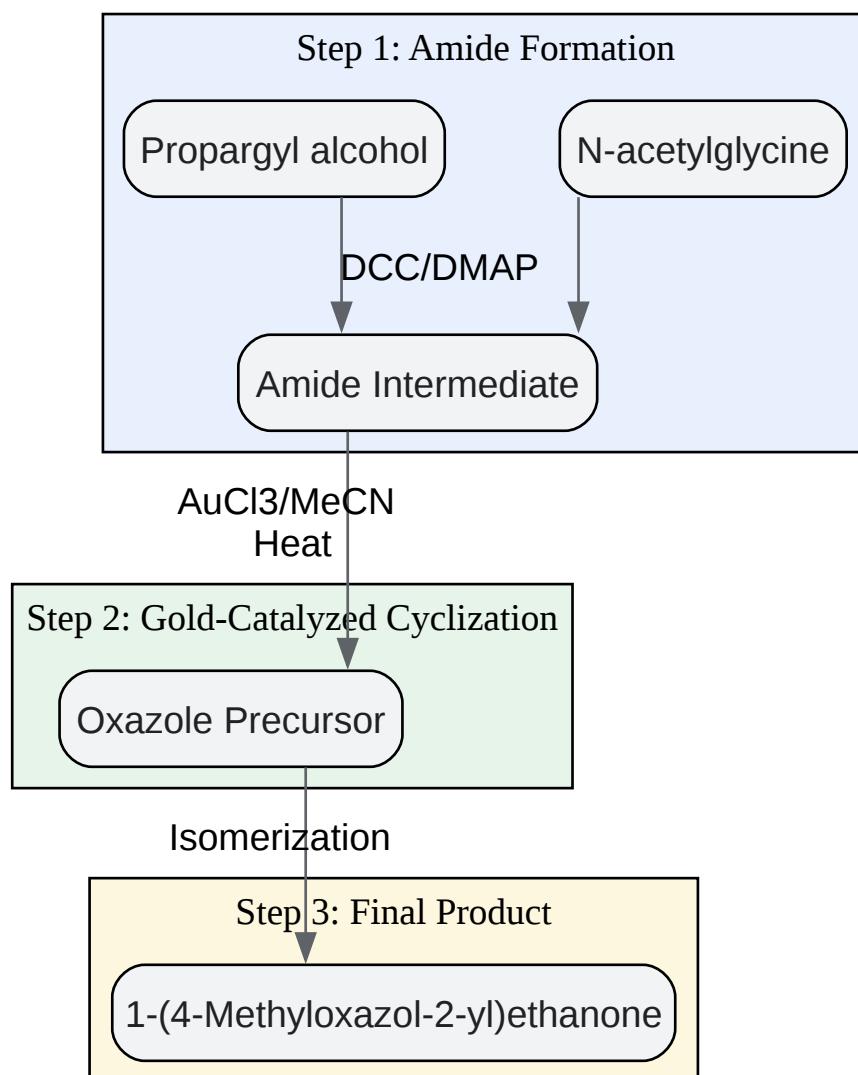
Accurate characterization is the bedrock of chemical synthesis and application. The key properties of **1-(4-Methyloxazol-2-yl)ethanone** have been consolidated from various chemical suppliers and databases and are summarized below.

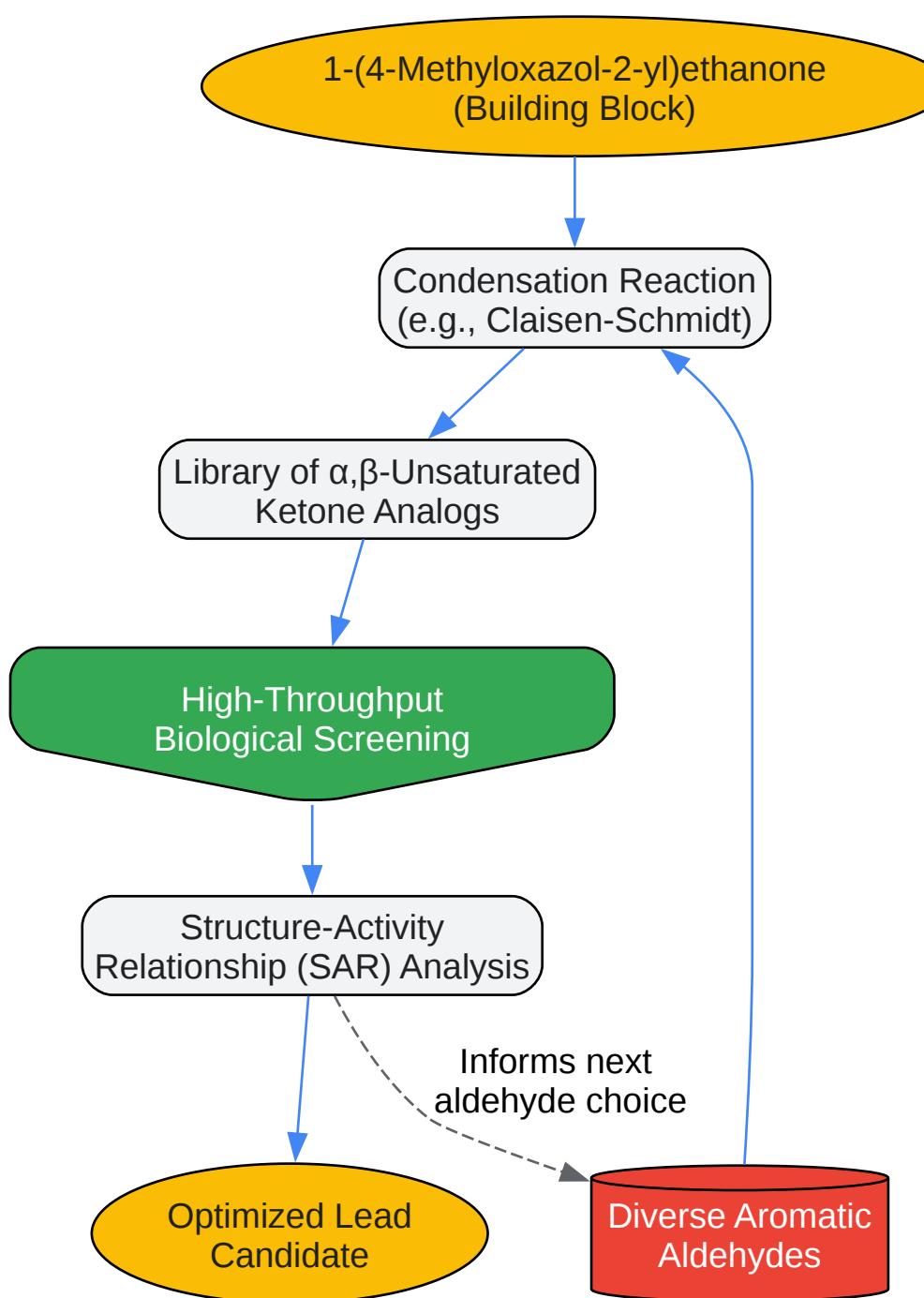
Property	Value	Source(s)
Molecular Formula	C ₆ H ₇ NO ₂	[1] [2] [3]
Molecular Weight	125.13 g/mol	[1] [2] [3] [4]
CAS Number	90892-97-0	[2] [4] [5]
IUPAC Name	1-(4-methyl-1,3-oxazol-2-yl)ethanone	[4] [5]
Synonyms	Ethanone, 1-(4-methyl-2-oxazolyl)-	[2] [3]
Physical Form	White to off-white solid	[3] [4]
Boiling Point	43-44 °C @ 1 mmHg (1 Torr)	[3] [4]
Storage Conditions	Room temperature, sealed in a dry environment	[1] [3]
Topological Polar Surface Area (TPSA)	43.1 Å ²	[2]
logP (Predicted)	1.18562	[2]

Synthesis Protocol: A Representative Approach

While multiple synthetic routes to substituted oxazoles exist, a common and reliable method involves the cyclocondensation of a suitable precursor. The following protocol is a representative, multi-step procedure adapted from established methodologies for synthesizing similar heterocyclic ketones.

Workflow for the Synthesis of 1-(4-Methyloxazol-2-yl)ethanone



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Sources

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- 3. 90892-97-0 CAS MSDS (Ethanone, 1-(4-methyl-2-oxazolyl)- (9CI)) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 1-(4-Methyloxazol-2-yl)ethanone | 90892-97-0 [sigmaaldrich.com]
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Phone: (601) 213-4426
Email: info@benchchem.com